

N,N'-Diethylethylenediamine: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: *N,N'*-Diethylethylenediamine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

N,N'-Diethylethylenediamine (DEEDA) is a symmetrically substituted diamine that serves as a highly versatile and valuable building block in modern organic synthesis. Its unique structure, featuring two secondary amine functionalities, makes it a crucial precursor for a wide array of molecular architectures. This technical guide provides a comprehensive overview of DEEDA, focusing on its synthesis, physicochemical properties, and its extensive applications as a ligand in coordination chemistry, a precursor to bioactive molecules in drug discovery, and a key component in the development of agrochemicals and polymers. Detailed experimental protocols for its synthesis and key reactions are presented, alongside quantitative data, to support researchers in its practical application.

Introduction to N,N'-Diethylethylenediamine

N,N'-Diethylethylenediamine, systematically named N,N'-diethylethane-1,2-diamine, is an organic compound characterized by an ethane backbone with a secondary ethylamino group at each end. It is a colorless to light yellow liquid that is miscible with water and many organic solvents.^{[1][2]} Its utility in synthesis stems from the reactivity of its two secondary amine nitrogens, which can act as nucleophiles or as coordination sites for metal ions.

It is important to distinguish **N,N'-diethylethylenediamine** (CAS: 111-74-0) from its asymmetrical isomer, N,N-diethylethylenediamine (CAS: 100-36-7), where one nitrogen is

tertiary and the other is primary.[1][3] This guide focuses on the symmetrically substituted N,N'-isomer.

Physicochemical and Safety Data

A summary of the key physical and chemical properties of **N,N'-Diethylethylenediamine** is provided below.

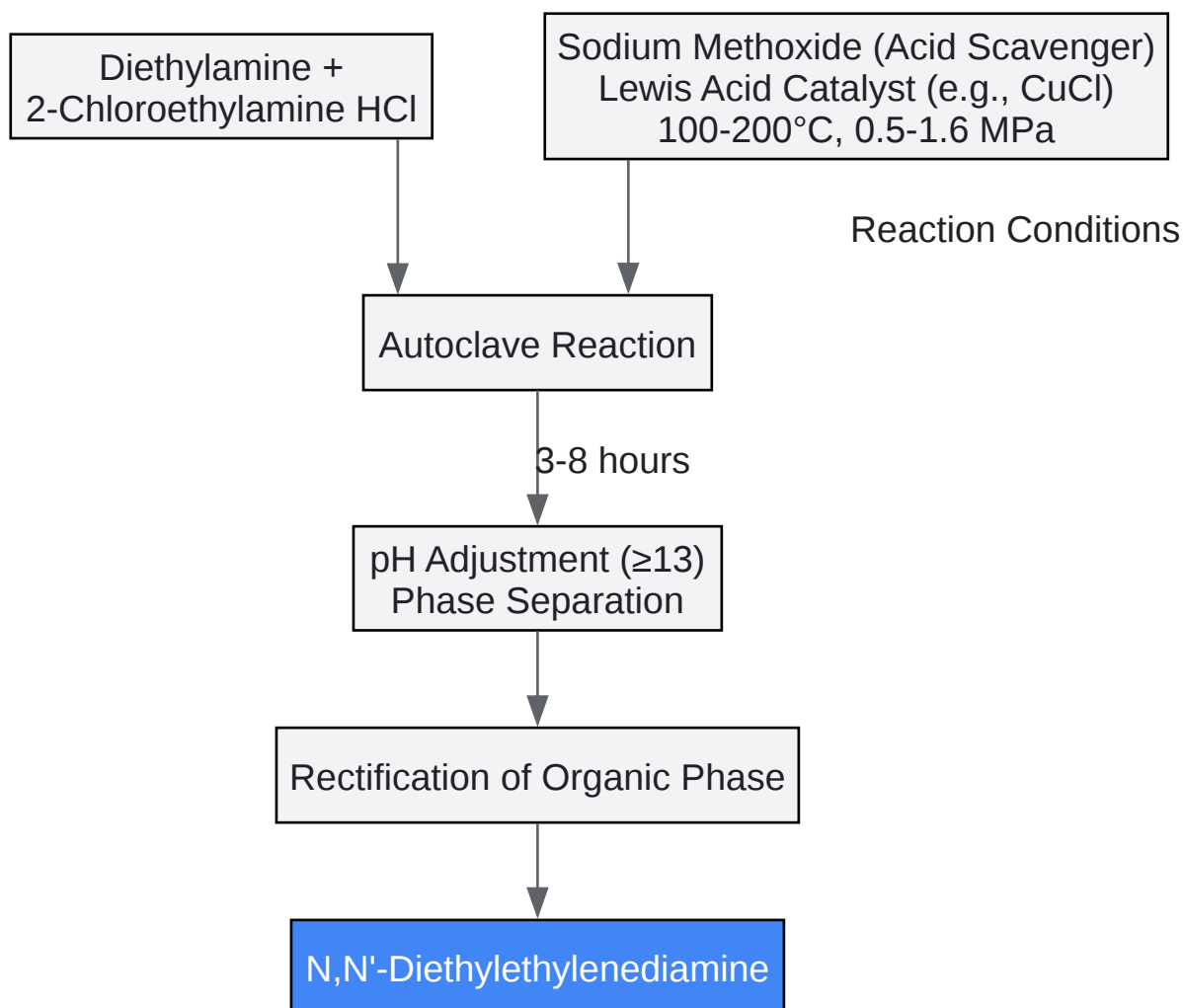
Property	Value	References
CAS Number	111-74-0	[2][3]
Molecular Formula	C ₆ H ₁₆ N ₂	[3]
Molecular Weight	116.20 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	152-154 °C	[2][3]
Melting Point	-7.15 °C (estimate)	[2]
Density	0.811 g/mL at 25 °C	[3][4]
Refractive Index	n _{20/D} 1.4326	[3][4]
Flash Point	33 °C (91.4 °F)	[3]
Water Solubility	Miscible	[2]

Safety Summary: **N,N'-Diethylethylenediamine** is a flammable liquid and vapor.[3] It is corrosive and can cause severe skin burns and eye damage.[3] It is incompatible with acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[2] Appropriate personal protective equipment, including gloves, goggles, and a face shield, should be used when handling this compound.[3]

Synthesis of N,N'-Diethylethylenediamine

N,N'-Diethylethylenediamine can be prepared through several synthetic routes. A prominent method involves the reaction of diethylamine with 2-chloroethylamine hydrochloride in the

presence of an acid-binding agent and a catalyst.[5][6] This approach is advantageous due to its relatively low raw material cost, high yield, and suitability for industrial-scale production.[5]



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Caption: High-level workflow for the synthesis of **N,N'-diethylethylenediamine**.

Experimental Protocol: Synthesis from Diethylamine

The following protocol is adapted from patented industrial methods.[5][6]

Materials:

- Diethylamine

- 2-Chloroethylamine hydrochloride
- Sodium methoxide in methanol solution (10-35% w/v)
- Cuprous chloride (Lewis acid catalyst)
- Saturated sodium hydroxide solution
- High-pressure autoclave

Procedure:

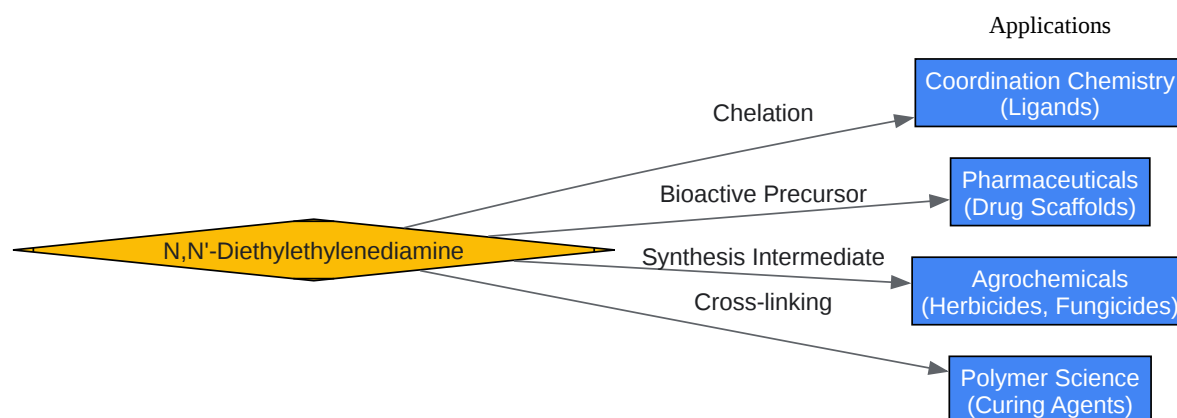
- The autoclave is charged with diethylamine and 2-chloroethylamine hydrochloride (molar ratio of 4:1).[6]
- Cuprous chloride is added as a catalyst, equivalent to 2% of the molar amount of 2-chloroethylamine hydrochloride.[6]
- A sodium methoxide/methanol solution is added, with the molar ratio of sodium methoxide to 2-chloroethylamine hydrochloride being 1:1.[6]
- The autoclave is sealed and heated to 150°C, with the internal pressure reaching approximately 1 MPa.[6]
- The reaction mixture is maintained under these conditions with stirring for 5 hours.[6]
- After cooling, the reaction mixture is transferred to a separatory funnel. Saturated sodium hydroxide solution is added to adjust the pH to ≥ 13 . [5]
- The mixture is shaken, and the layers are allowed to separate. The upper organic layer (oil phase) is collected.
- The collected organic phase is purified by fractional distillation (rectification). The fraction boiling between 145-148°C is collected as pure **N,N'-diethylethylenediamine**. [7]

Synthesis Data

Parameter	Value / Conditions	Reference
Reactants	Diethylamine, 2-Chloroethylamine HCl	[5]
Catalyst	Cuprous Chloride (CuCl)	[6]
Acid Scavenger	Sodium Methoxide	[5]
Temperature	100-200 °C (150 °C optimal)	[6]
Pressure	0.52-1.60 MPa (1 MPa optimal)	[6]
Reaction Time	3-8 hours (5 hours optimal)	[6]
Reported Yield	78.6%	[7]
Reported Purity	99.2%	[7]

Applications in Organic Synthesis

The bifunctional nature of **N,N'-diethylethylenediamine** makes it a versatile building block for a variety of chemical structures and applications.



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